

Application Notes and Protocols for CDD-3290 in Protease Inhibition Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CDD-3290 is a potent small molecule inhibitor of prostate-specific antigen (PSA), a serine protease with a key role in the liquefaction of semen. With a Ki value of 216 nM for PSA, **CDD-3290** serves as a valuable tool for studying the physiological processes regulated by this enzyme and for the development of novel non-hormonal contraceptives. Additionally, **CDD-3290** has been shown to inhibit other serine proteases, including α -chymotrypsin and elastase, making it a useful compound for investigating the roles of these proteases in various biological contexts.

These application notes provide detailed protocols for utilizing **CDD-3290** in enzymatic and cell-based assays to study protease inhibition. The accompanying data summaries and pathway diagrams offer a comprehensive resource for researchers in reproductive biology, cancer research, and inflammation.

Quantitative Data Summary

The inhibitory activity of **CDD-3290** against its primary target and other related proteases is summarized below. This data is essential for designing experiments and interpreting results.



Target Protease	Inhibitor	Ki (nM)	IC50 (nM)	Notes
Prostate-Specific Antigen (PSA/KLK3)	CDD-3290	216	Not Reported	Potent and primary target.
α-Chymotrypsin	CDD-3290	Not Reported	Not Reported	Demonstrates inhibitory activity.
Neutrophil Elastase	CDD-3290	Not Reported	Not Reported	Demonstrates inhibitory activity.

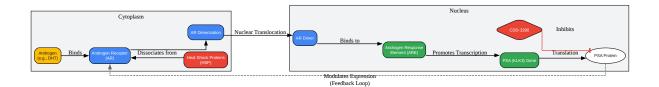
Signaling Pathways

Understanding the signaling pathways in which the target proteases of **CDD-3290** are involved is crucial for elucidating its mechanism of action and potential downstream effects.

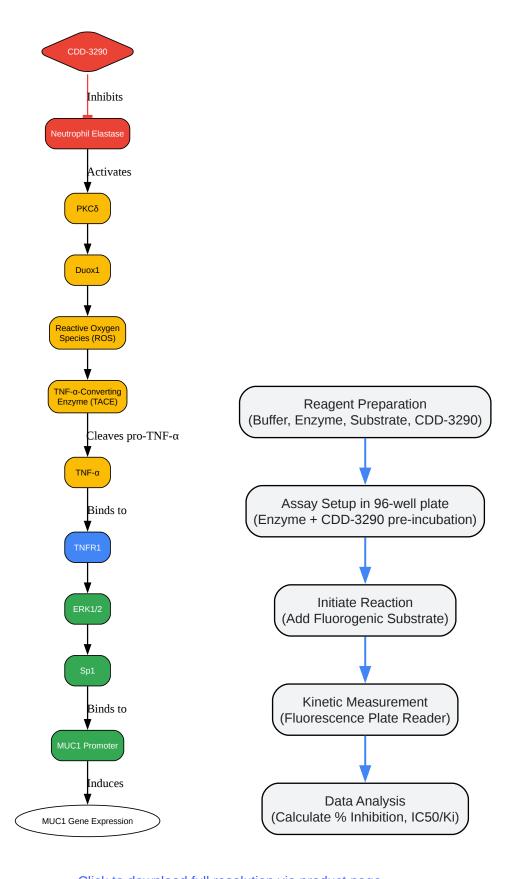
Prostate-Specific Antigen (PSA) and the Androgen Receptor (AR) Signaling Pathway

Prostate-Specific Antigen (PSA) is a downstream target of the Androgen Receptor (AR) signaling pathway, which is critical in prostate physiology and pathology. The expression of PSA is regulated by androgens, which bind to the AR. Interestingly, PSA itself can modulate AR expression, suggesting a feedback loop. By inhibiting PSA's proteolytic activity, **CDD-3290** can be used to investigate the role of PSA's enzymatic function within this pathway.









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